

Physicochemical Profile of (S)-(+)-2,2-Dimethylcyclopropanecarboxamide: A Technical Guide

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	(S)-(+)-2,2-
Compound Name:	Dimethylcyclopropanecarboxamide
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This technical guide provides a comprehensive overview of the core physicochemical characteristics of **(S)-(+)-2,2-Dimethylcyclopropanecarboxamide**, a key intermediate in the synthesis of pharmaceuticals such as Cilastatin.^{[1][2]} The information presented herein is intended to support research and development activities by providing essential data on the compound's physical and chemical properties.

Core Physicochemical Data

A summary of the key physicochemical properties of **(S)-(+)-2,2-Dimethylcyclopropanecarboxamide** is presented in the table below. This data has been compiled from various chemical and scientific databases.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ NO	[3][4][5]
Molar Mass	113.16 g/mol	[3][4][5]
Appearance	White to off-white crystalline powder	[5][6]
Melting Point	135-137 °C	[3][5][7]
Boiling Point	203-204 °C	[3][5]
Density	1 g/cm ³	[3][5]
Solubility	Soluble in methanol.[3][5][6] Solubilities in toluene, dichloromethane, trichloromethane, ethyl acetate, and ethanol have also been studied.[8]	
pKa	16.61 ± 0.40 (Predicted)	[5][6]
Specific Rotation (α)	+82° to +83° (c=1, MeOH)	[3][5]
Flash Point	89.933 °C	[3][5]
Vapor Pressure	0.088 mmHg at 25°C	[3][5]
CAS Number	75885-58-4	[3][4][7]

Experimental Protocols

While specific experimental details for the determination of every property listed above for this exact compound are not exhaustively documented in publicly available literature, standardized methodologies are routinely employed for the characterization of organic compounds such as amides. The following are generalized protocols that would be suitable for determining the key physicochemical parameters of **(S)-(+)-2,2-Dimethylcyclopropanecarboxamide**.

Determination of Melting Point

The melting point of a crystalline solid can be determined using a capillary melting point apparatus. A small, finely powdered sample of the compound is packed into a capillary tube, which is then placed in the apparatus. The temperature is gradually increased, and the range from which the substance begins to melt to when it becomes completely liquid is recorded as the melting point range.

Determination of Solubility

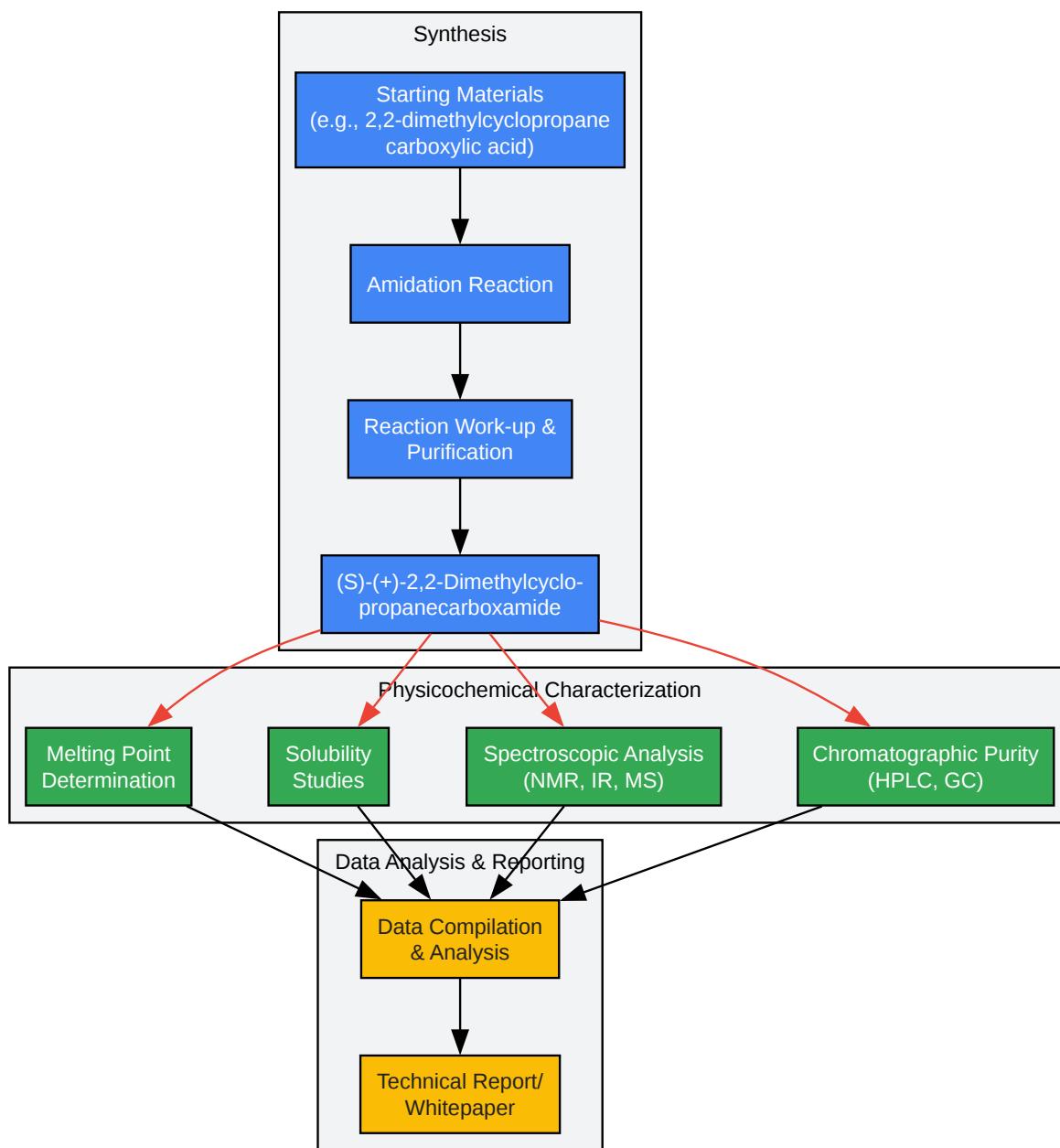
The solubility of **(S)-(+)-2,2-Dimethylcyclopropanecarboxamide** in various solvents can be determined by adding a known amount of the solid to a specific volume of the solvent at a controlled temperature.^[9] The mixture is agitated until equilibrium is reached. The concentration of the dissolved solid in the supernatant can then be measured using analytical techniques such as gravimetry (after solvent evaporation) or spectroscopy. This process can be repeated at different temperatures to construct a solubility curve.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are fundamental for confirming the chemical structure of the molecule. A sample is dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) and analyzed. The chemical shifts, integration, and coupling patterns of the peaks provide detailed information about the molecular framework.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule. The presence of a strong absorption band around $1640\text{-}1680\text{ cm}^{-1}$ is characteristic of the C=O stretching of the amide group, and N-H stretching bands can be observed around $3200\text{-}3400\text{ cm}^{-1}$.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) can be used to determine the exact mass and confirm the elemental composition.^[10]

Synthesis and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent physicochemical characterization of **(S)-(+)-2,2-Dimethylcyclopropanecarboxamide**.



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Caption: Workflow for Synthesis and Physicochemical Characterization.

Biological Relevance

(S)-(+)-2,2-Dimethylcyclopropanecarboxamide is a crucial chiral intermediate for the production of Cilastatin.[1][2][5] Cilastatin is an inhibitor of dehydropeptidase-I, an enzyme found in the kidneys that metabolizes certain antibiotics, such as imipenem.[2] By inhibiting this enzyme, cilastatin prevents the inactivation of the antibiotic, thereby enhancing its efficacy. The specific stereochemistry of the (S)- (+) enantiomer is vital for its biological activity in the synthesis of the final drug product.[11]

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